

# J-104129: Application Notes and Protocols for Airway Smooth Muscle Studies

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## Compound of Interest

Compound Name: J-104129

Cat. No.: B15574322

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## Introduction

**J-104129** is a potent and highly selective antagonist of the muscarinic M3 receptor, demonstrating significantly lower affinity for the M2 receptor subtype.[1] This selectivity makes it a valuable pharmacological tool for investigating the role of M3 receptors in mediating airway smooth muscle (ASM) contraction and for evaluating potential therapeutic agents targeting bronchoconstriction. In the airways, acetylcholine released from parasympathetic nerves acts on M3 receptors on ASM cells, triggering a signaling cascade that leads to muscle contraction and airway narrowing.[2][3][4] By selectively blocking these receptors, **J-104129** can effectively inhibit acetylcholine-induced bronchoconstriction.[1]

These application notes provide detailed protocols for utilizing **J-104129** in common ex vivo and in vitro models of airway smooth muscle contraction, along with relevant quantitative data and a diagram of the underlying signaling pathway.

## Data Presentation

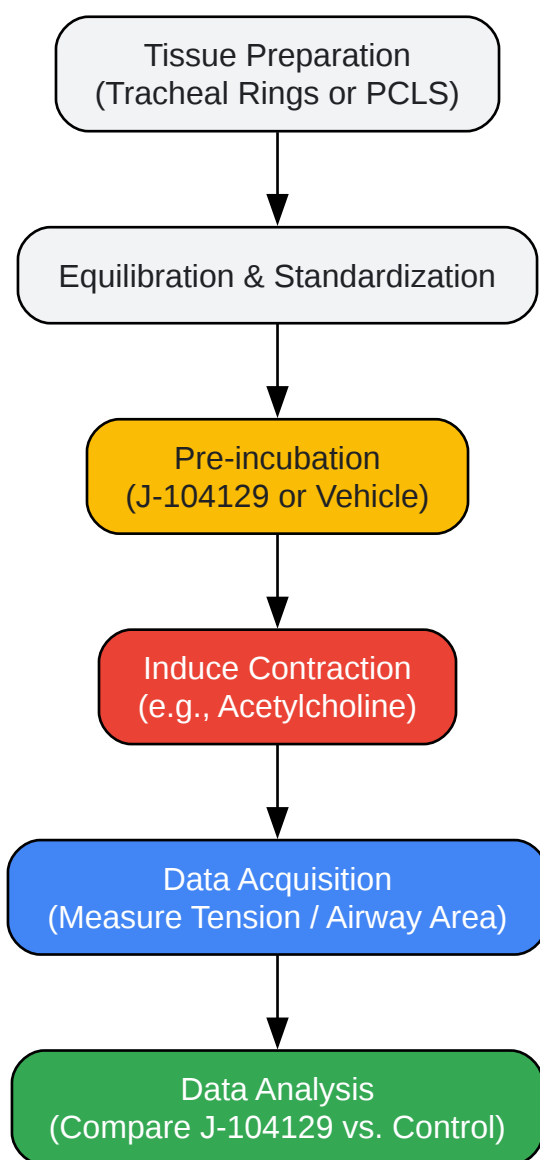
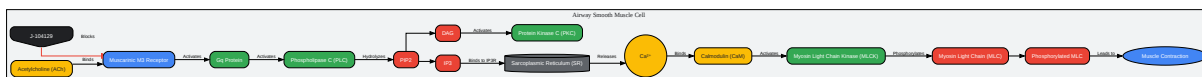
The following table summarizes the quantitative data for **J-104129**, highlighting its potency and selectivity for the muscarinic M3 receptor.

Parameter	Species/Tissue	Value	Reference
Ki (M3 Receptor)	Human (recombinant)	4.2 nM	[1]
Ki (M2 Receptor)	Human (recombinant)	490 nM	[1]
Selectivity (M2/M3)	-	~120-fold	[1]
KB (ACh-induced contraction)	Isolated Rat Trachea	3.3 nM	[1]
ED50 (ACh-induced bronchoconstriction)	Rat (in vivo, oral admin.)	0.58 mg/kg	[1][5]

## Signaling Pathways

### Muscarinic M3 Receptor Signaling in Airway Smooth Muscle Contraction

The binding of acetylcholine (ACh) to the M3 muscarinic receptor on airway smooth muscle cells initiates a well-defined signaling cascade, leading to muscle contraction. This process is primarily mediated through the Gq protein pathway.



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